

Technical Guide: 25-Desacetyl Rifampicin-d3 for Research and Development

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Compound of Interest

Compound Name: 25-Desacetyl Rifampicin-d3

Cat. No.: B15602347

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **25-Desacetyl Rifampicin-d3**, a crucial labeled metabolite of the front-line tuberculosis drug, Rifampicin. This document details its suppliers, availability, and key technical data to support its use in various research and development applications, including pharmacokinetic and metabolic studies.

Supplier and Availability Overview

25-Desacetyl Rifampicin-d3 is available from several specialized chemical suppliers. While availability is generally listed as "In Stock" or available for custom synthesis, it is recommended to inquire directly with the suppliers for lead times and available quantities.

Supplier	Website	Catalog Number	Stated Purity	Availability
Pharmaffiliates	pharmaffiliates.com	PA STI 027020	>98% (unlabeled)	Inquire
United States Biological	usbio.net	008260	Highly Purified	Inquire
LGC Standards	lgcstandards.com	TRC-D288727	>85%	Inquire
BioOrganics	bioorganics.co.in	BO-93367	>98%	Please Enquire
SynZeal	synzeal.com	SZ-R027012 (unlabeled)	N/A	In Stock
Venkatasai Life Sciences	vslifesciences.com	VS-R035011 (unlabeled)	N/A	Custom Synthesis
Chemicea Pharmaceuticals	chemicea.com	N/A (unlabeled)	N/A	Inquire
Immunomart	immunomart.com	T35706 (unlabeled)	N/A	In Stock

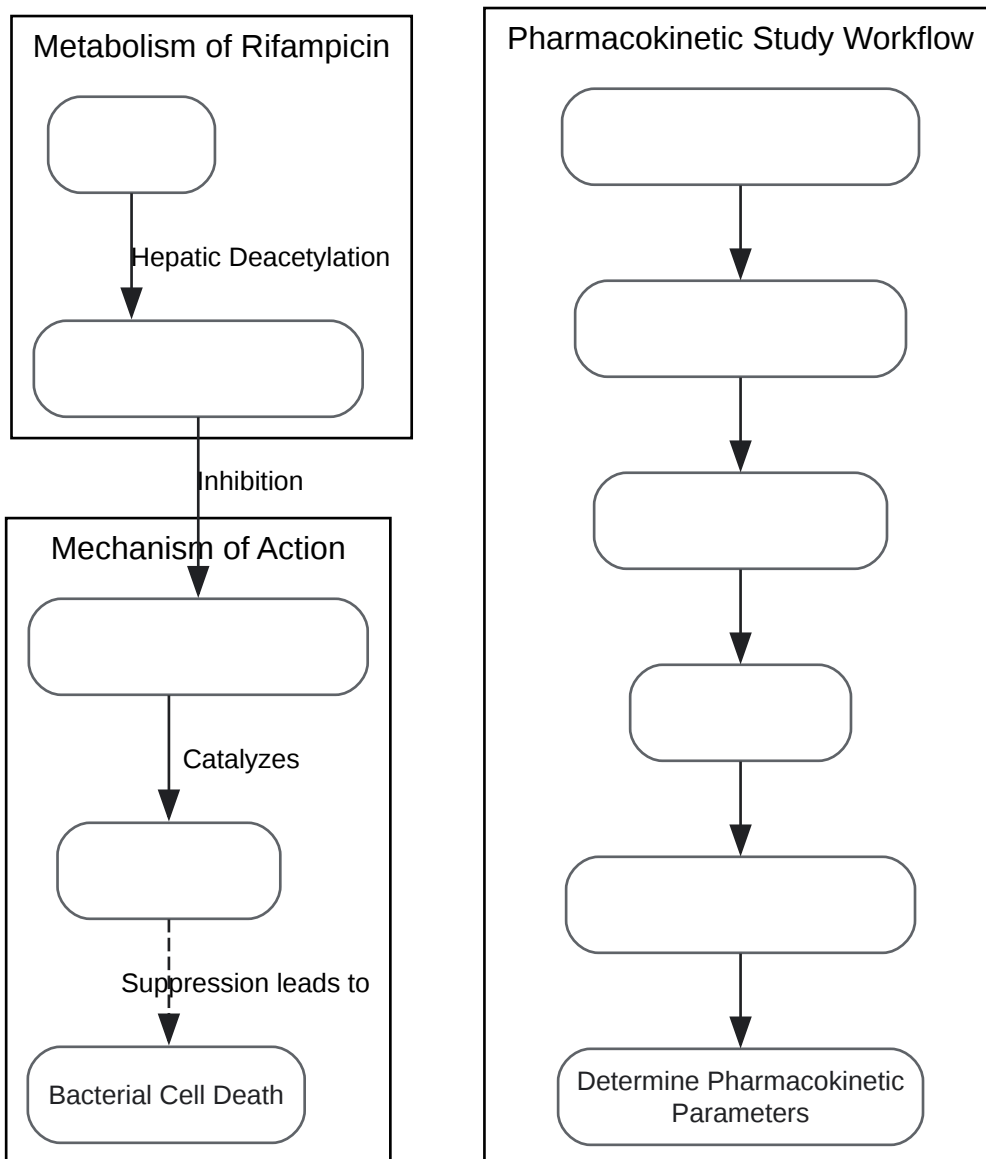
Physicochemical Properties

The following table summarizes the key physicochemical properties of **25-Desacetyl Rifampicin-d3**. Data is aggregated from various supplier websites.

Property	Value	Source
Chemical Name	25-O-Deacetyl-3-[(E)-[(4-(methyl-d3)-1-piperazinyl)imino]methyl]rifamycin	[1]
Synonyms	25-Deacetyl rifampicin-d3, Desacetyl rifampin-d3	[1]
Molecular Formula	C ₄₁ H ₅₃ D ₃ N ₄ O ₁₁	[2]
Molecular Weight	783.92 g/mol	[2]
Appearance	Reddish-orange to Brown Orange Solid	[1]
Storage Conditions	2-8°C in an amber vial, under an inert atmosphere, or at -20°C.	[1][2]
Shipping Conditions	Ambient or with blue ice.	[1][2]
Solubility	Soluble in Chloroform and Methanol.	[2]

Metabolic Pathway and Mechanism of Action

Rifampicin is primarily metabolized in the liver to its active metabolite, 25-Desacetyl Rifampicin. [3][4] This biotransformation is a deacetylation reaction.[3] The primary mechanism of action of Rifampicin and its active metabolite is the inhibition of bacterial DNA-dependent RNA polymerase, which suppresses RNA synthesis and leads to bacterial cell death.[5]



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